

X-ray Crystallography of Methyl 2-oxocyclopentanecarboxylate Derivatives: A Comparative Guide

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Compound of Interest

Compound Name: Methyl 2-oxocyclopentanecarboxylate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the X-ray crystallographic data of **methyl 2-oxocyclopentanecarboxylate** derivatives. Due to the limited availability of published crystal structures for a broad range of these derivatives, this edition focuses on a detailed examination of methyl 1-(2-(fluorosulfonyl)ethyl)-2-oxocyclopentanecarboxylate, a compound of interest for its potential applications in medicinal chemistry. The guide also includes established protocols for the synthesis of the parent molecule, **methyl 2-oxocyclopentanecarboxylate**, which serves as a crucial starting material for various derivatives.

Introduction to Methyl 2-oxocyclopentanecarboxylate and its Derivatives

Methyl 2-oxocyclopentanecarboxylate is a versatile bifunctional organic compound featuring a cyclopentanone ring substituted with a methyl carboxylate group.^[1] This structure makes it a valuable precursor in the synthesis of a wide array of more complex molecules.^[1] Its derivatives are key intermediates in the production of pharmaceuticals, including prostaglandins, and are utilized in the formation of spirocyclic and fused-ring systems, which are significant in drug discovery.^[1] The reactivity of the ketone and ester functional groups

allows for numerous chemical transformations, such as alkylation and condensation reactions.

[1]

Comparative Crystallographic Data

A comprehensive search of crystallographic databases reveals a scarcity of publicly available crystal structures for a series of closely related **methyl 2-oxocyclopentanecarboxylate** derivatives. This limits a direct comparative analysis of how different substituents impact the crystal packing and molecular geometry of this class of compounds. However, a detailed crystal structure for one derivative, methyl 1-(2-(fluorosulfonyl)ethyl)-2-oxocyclopentanecarboxylate, has been reported and is presented here as a benchmark for future studies.

Parameter	Methyl 1-(2-(fluorosulfonyl)ethyl)-2-oxocyclopentanecarboxylate
Chemical Formula	C ₉ H ₁₃ FO ₅ S
Crystal System	Triclinic
Space Group	P-1
a (Å)	5.9390(3)
b (Å)	8.1581(4)
c (Å)	11.3823(8)
α (°)	89.498(3)
β (°)	85.314(5)
γ (°)	84.916(5)
Volume (Å ³)	547.48(5)
Z	2
Temperature (K)	293
R-factor	0.0303

Data obtained from the crystallographic study of methyl 1-(2-(fluorosulfonyl)ethyl)-2-oxocyclopentanecarboxylate.

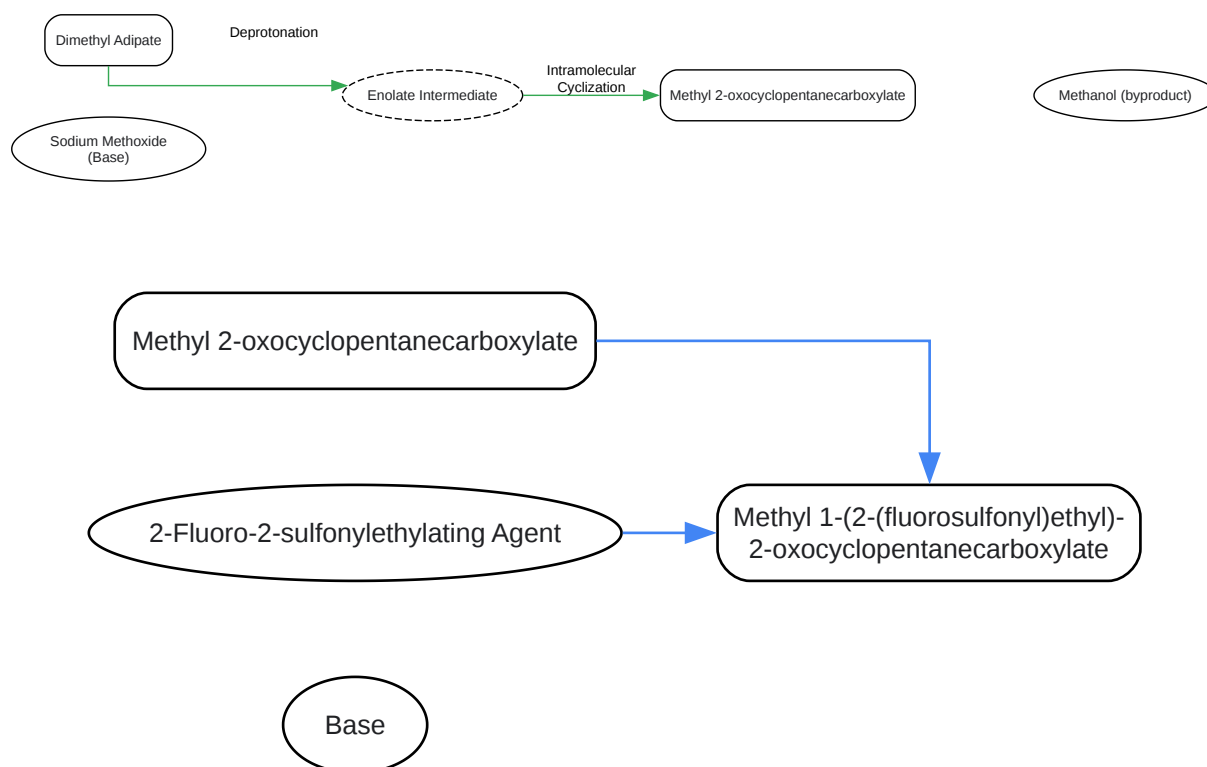
Experimental Protocols

Detailed experimental procedures are crucial for the reproducibility of scientific findings. Below are the methodologies for the synthesis of the parent compound and the specific derivative for which crystallographic data is available.

Synthesis of Methyl 2-oxocyclopentanecarboxylate

The industrial production of **methyl 2-oxocyclopentanecarboxylate** is typically achieved through the Dieckmann condensation of dimethyl adipate.^[1]

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References

- 1. Methyl 2-oxocyclopentanecarboxylate | High-Purity Reagent [benchchem.com]
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